

# **Technical Support Center: Calibrating CGM**

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing Continuous Glucose Monitoring (CGM) devices in their experiments.

## **Troubleshooting Guides**

This section addresses specific issues that may arise during CGM device calibration and data collection in a research setting.

Issue: Discrepancies Between CGM and Reference Glucose Readings

Question: What should I do if there is a significant difference between the CGM reading and a reference blood glucose measurement (e.g., from a YSI analyzer or a high-accuracy blood glucose meter)?

#### Answer:

When a notable discrepancy arises between your CGM and a reference glucose value, it is crucial to systematically troubleshoot the potential causes to ensure data integrity.

- Immediate Verification:
  - Wash your hands thoroughly with soap and water and repeat the fingerstick blood glucose measurement to rule out contamination as a source of error.
     If hand washing is not

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possible, wipe away the first drop of blood and use the second for the measurement.[1]

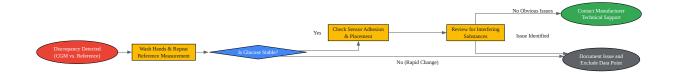
 If the discrepancy persists, consider the physiological lag time between interstitial fluid glucose (measured by the CGM) and blood glucose. This lag can be between 2 to 20 minutes.[2] During periods of rapid glucose change (e.g., after a meal or insulin administration), this difference is more pronounced.[2]

#### Calibration Best Practices:

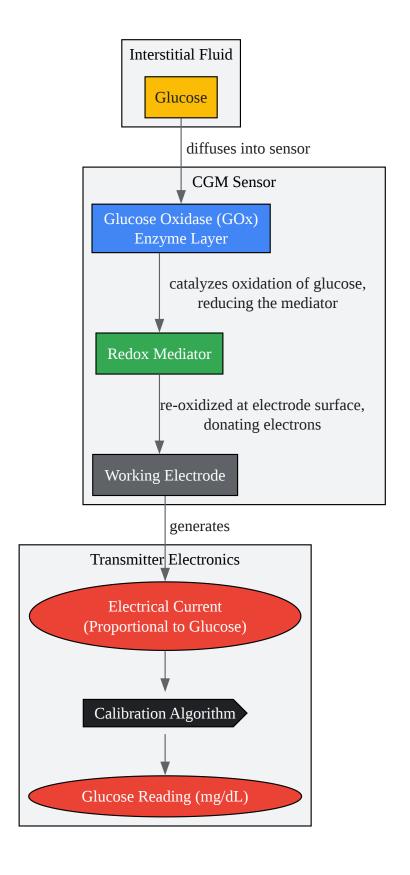
- Timing is Critical: Avoid calibrating during periods of rapid glucose fluctuation. The most stable periods for calibration are typically before meals or in the morning.[1][3]
- Cleanliness: Always ensure hands are clean before performing a calibration fingerstick to prevent inaccurate blood glucose readings from corrupting the CGM calibration.[1]
- Sensor and Site Integrity:
  - Sensor Adhesion: Check that the CGM sensor is securely adhered to the skin and has not become loose.
  - Sensor Placement: Ensure the sensor is placed in a recommended site (e.g., abdomen, back of the upper arm) and is not in an area with significant movement, scarring, or tattoos, which can interfere with readings.[2]
  - Compression: Pressure on the sensor, such as from tight clothing or sleeping on the device, can cause temporarily low and inaccurate readings, often referred to as "compression lows."[2]

Logical Workflow for Troubleshooting Inaccurate Readings









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